

The Guaienes: An In-depth Technical Guide to the C15H24 Sesquiterpene Isomers

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Compound of Interest

Compound Name: *beta*-Guaiene

Cat. No.: B213039

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Guaienes are a class of bicyclic sesquiterpenes with the molecular formula C15H24, commonly found in the essential oils of various plants. As volatile organic compounds, they contribute to the characteristic aromas of many botanicals and have garnered significant interest for their potential pharmacological activities. This technical guide provides a comprehensive overview of the core aspects of guaienes, focusing on their isomeric forms, physicochemical properties, biosynthesis, and reported biological activities. Detailed experimental protocols for their extraction, isolation, and characterization are presented, alongside a summary of quantitative data to facilitate comparative analysis. This document aims to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, drug discovery, and related fields.

Introduction to Guaienes (C15H24)

Guaienes are a series of closely related natural chemical compounds classified as sesquiterpenes. They are characterized by a guaiane skeleton, a bicyclic structure composed of a five-membered and a seven-membered ring. The molecular formula for all guaiene isomers is C15H24, with a molecular weight of approximately 204.35 g/mol. The most commonly occurring and studied isomers are α -guaiene, β -guaiene, and δ -guaiene, each differing in the position of their double bonds within the bicyclic framework. These structural variations contribute to differences in their chemical and biological properties.

α -Guaiene, the most prevalent isomer, was first isolated from guaiac wood oil. Guaienes are known for their characteristic earthy and spicy aromas and are utilized in the fragrance and flavoring industries. Beyond their sensory properties, research has indicated that guaienes possess a range of biological activities, including antimicrobial and anti-inflammatory effects, making them promising candidates for further investigation in drug development.

Physicochemical Properties of Guaiene Isomers

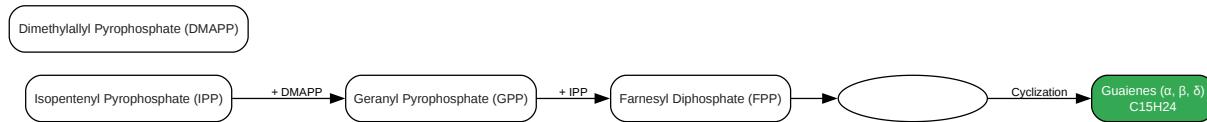
The physicochemical properties of the primary guaiene isomers are summarized in the table below. These properties are crucial for their extraction, isolation, and analytical characterization.

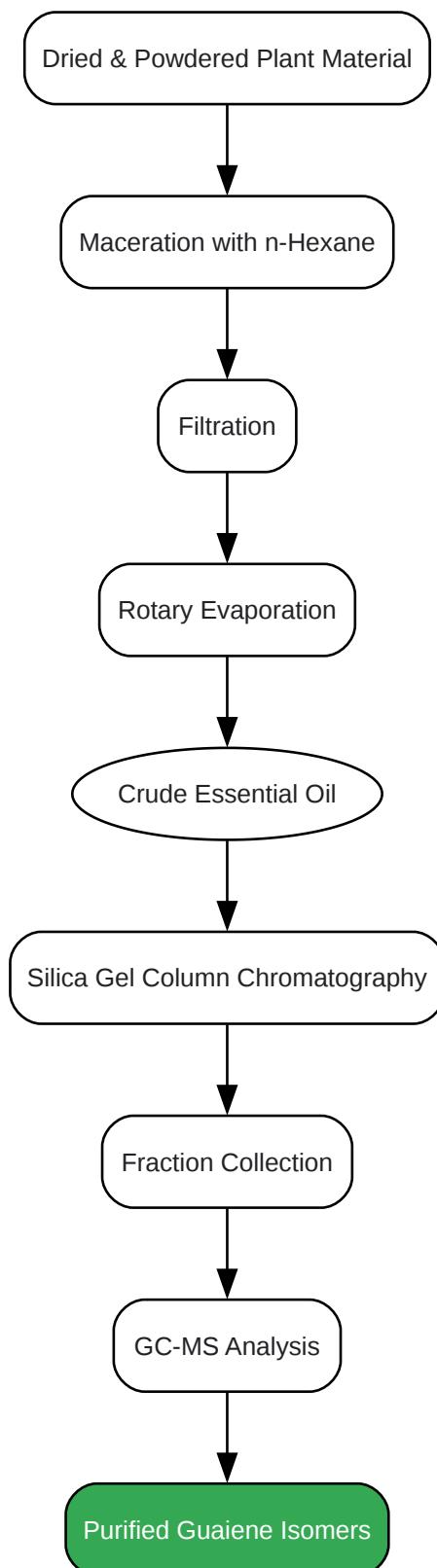
Property	α -Guaiene	β -Guaiene	δ -Guaiene
Molecular Formula	C15H24	C15H24	C15H24
Molecular Weight	204.35 g/mol	204.35 g/mol	204.35 g/mol
IUPAC Name	(1S,4S,7R)-1,4-Dimethyl-7-(prop-1-en-2-yl)-1,2,3,4,5,6,7,8-octahydroazulene	(1S,4S)-1,4-Dimethyl-7-(propan-2-yldene)-1,2,3,4,5,6,7,8-octahydroazulene	(3S,3aS,5R)-3,8-Dimethyl-5-(prop-1-en-2-yl)-1,2,3,3a,4,5,6,7-octahydroazulene
CAS Number	3691-12-1	88-84-6	3691-11-0
Appearance	Colorless to pale yellow liquid	-	-
Boiling Point	~288 °C (predicted)	~278 °C (predicted)	~269 °C (predicted)
Solubility	Soluble in non-polar organic solvents	Soluble in non-polar organic solvents	Soluble in non-polar organic solvents

Biosynthesis of Guaienes

Guaienes, like all sesquiterpenes, are biosynthesized from farnesyl diphosphate (FPP), a C15 isoprenoid precursor. The biosynthesis is a multi-step enzymatic process. The initial steps involve the head-to-tail condensation of three isopentenyl pyrophosphate (IPP) units to form FPP. The cyclization of FPP is then catalyzed by specific sesquiterpene synthases, in this case,

guaiene synthases, to form the characteristic bicyclic guaiane skeleton. The specific isomer of guaiene produced is dependent on the particular synthase enzyme and the subsequent enzymatic modifications.



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